

# An In-depth Technical Guide to 2-Chloro-6-methylpyrazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-6-methylpyrazine

Cat. No.: B130241

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Chloro-6-methylpyrazine** is a substituted pyrazine derivative that serves as a versatile building block in organic synthesis. Its unique electronic and structural properties make it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and flavor and fragrance compounds.<sup>[1]</sup> The pyrazine ring, a six-membered aromatic heterocycle with two nitrogen atoms, is a common scaffold in biologically active molecules. The presence of a chlorine atom provides a reactive site for nucleophilic substitution and cross-coupling reactions, while the methyl group influences the molecule's steric and electronic properties. This guide provides a comprehensive overview of the fundamental properties, synthesis, and characterization of **2-Chloro-6-methylpyrazine**.

## Fundamental Properties

A summary of the core physicochemical properties of **2-Chloro-6-methylpyrazine** is presented below. These properties are crucial for its handling, storage, and application in various chemical processes.

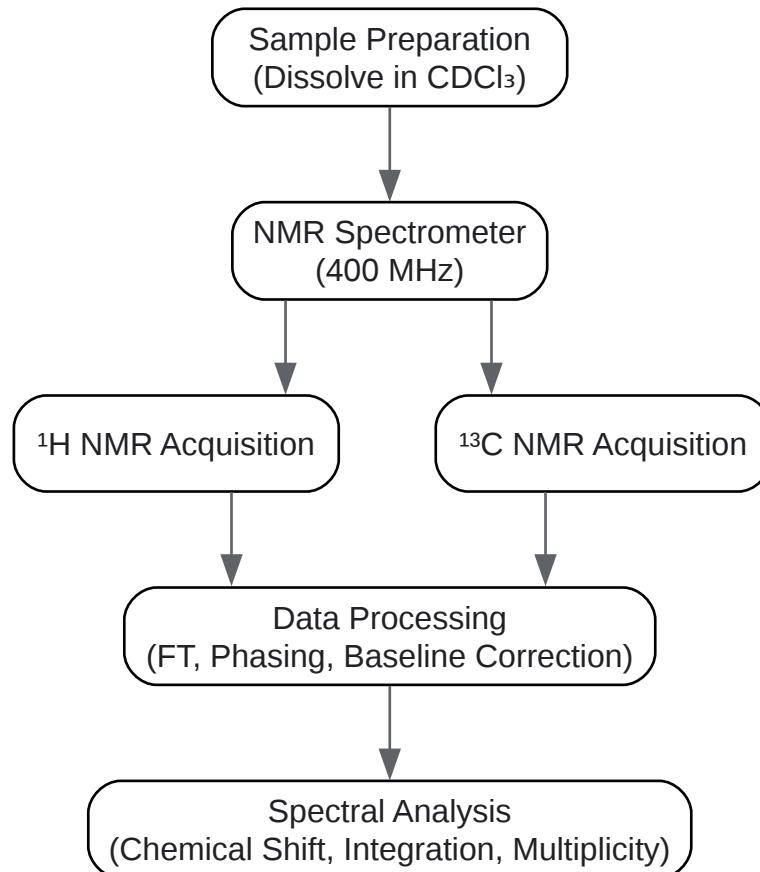
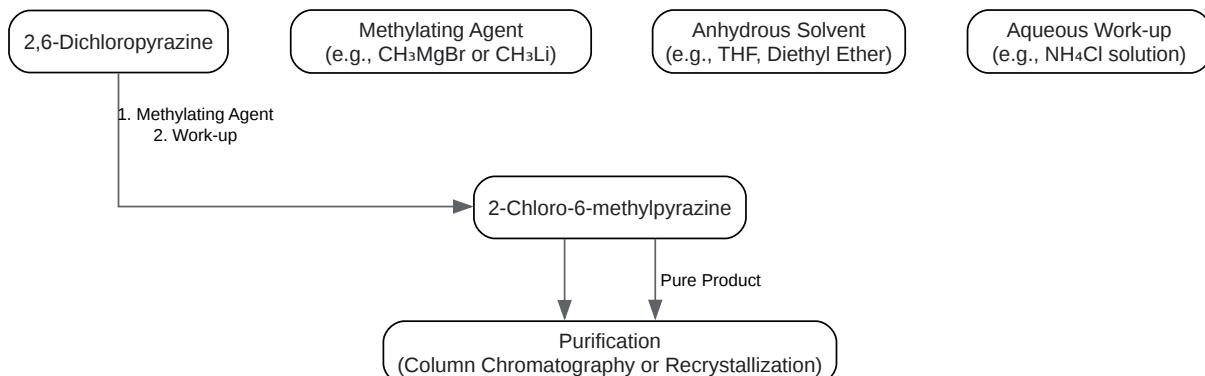
Property	Value	Reference(s)
Molecular Formula	$C_5H_5ClN_2$	
Molecular Weight	128.56 g/mol	
CAS Number	38557-71-0	<a href="#">[2]</a>
Appearance	Colorless to slightly yellow crystal or oily liquid	<a href="#">[1]</a>
Melting Point	18-21 °C (as an oily liquid); 50-54 °C (as a crystalline solid)	<a href="#">[1]</a>
Boiling Point	83 °C @ 35 mmHg	<a href="#">[1]</a>
Solubility	Sparingly soluble in water; Soluble in organic solvents such as ethanol.	<a href="#">[3]</a>
Purity (typical)	≥98% (by GC)	<a href="#">[1]</a>

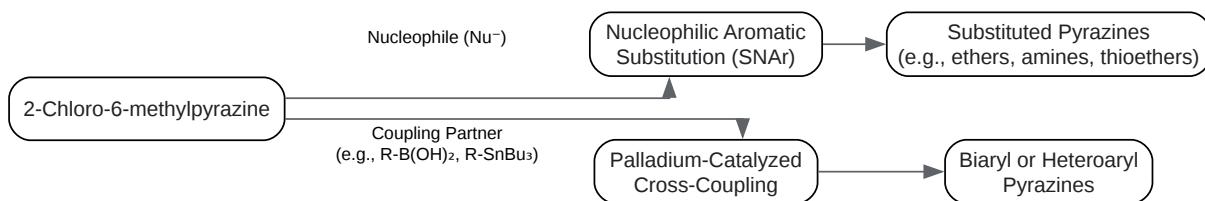
## Synthesis and Purification

While a specific, peer-reviewed synthesis protocol for **2-Chloro-6-methylpyrazine** is not readily available in the searched literature, a plausible and efficient method can be derived from established synthetic routes for analogous pyrazine derivatives. The most common approach involves the nucleophilic aromatic substitution (SNAr) on a more substituted pyrazine precursor.

## Proposed Synthesis via Nucleophilic Aromatic Substitution

A likely synthetic route involves the selective methylation of 2,6-dichloropyrazine. This can be achieved using a Grignard reagent or an organolithium reagent in the presence of a suitable catalyst.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 2. 2-Chloro-6-methylpyrazine | C5H5ClN2 | CID 7170095 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [m.youtube.com](https://www.youtube.com) [m.youtube.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloro-6-methylpyrazine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b130241#2-chloro-6-methylpyrazine-fundamental-properties\]](https://www.benchchem.com/product/b130241#2-chloro-6-methylpyrazine-fundamental-properties)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)